

# Personal protective equipment for handling 6-Chloroimidazo[1,2-a]pyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Chloroimidazo[1,2-a]pyridine

Cat. No.: B040424

[Get Quote](#)

## Essential Safety and Handling Guide for 6-Chloroimidazo[1,2-a]pyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Chloroimidazo[1,2-a]pyridine**. The information herein is compiled to ensure the safety of laboratory personnel and to promote responsible chemical management.

## Hazard Summary and GHS Classification

**6-Chloroimidazo[1,2-a]pyridine** is a halogenated heterocyclic compound. While comprehensive toxicological data is not available for this specific chemical, the known hazards associated with its structural class and available safety data sheets for similar compounds indicate that it should be handled with care.

The Globally Harmonized System (GHS) classification for a closely related compound, **6-chloroimidazo[1,2-a]pyridine-8-carbaldehyde**, indicates the following potential hazards, which should be considered applicable to **6-Chloroimidazo[1,2-a]pyridine** in the absence of specific data:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)

- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[[1](#)]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[[1](#)]

Due to its chlorinated pyridine structure, it is prudent to treat this compound as potentially harmful if swallowed, inhaled, or absorbed through the skin.

## Quantitative Data

Specific quantitative toxicological and physical properties for **6-Chloroimidazo[1,2-a]pyridine** are limited. The table below summarizes available data for the compound and its parent structure, pyridine, for reference.

Property	6-Chloroimidazo[1,2-a]pyridine	Pyridine (for reference)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClN <sub>2</sub>	C <sub>5</sub> H <sub>5</sub> N
Molecular Weight	152.58 g/mol <a href="#">[2]</a>	79.10 g/mol
Appearance	Solid	Colorless to yellow liquid <a href="#">[3]</a>
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	H225: Highly flammable liquid and vapour H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled H314: Causes severe skin burns and eye damage H318: Causes serious eye damage H351: Suspected of causing cancer H361: Suspected of damaging fertility or the unborn child H370: Causes damage to organs H335: May cause respiratory irritation H336: May cause drowsiness or dizziness <a href="#">[4]</a>
Occupational Exposure Limits (OELs)	Not established	OSHA PEL: 5 ppm (15 mg/m <sup>3</sup> ) TWANIOSH REL: 5 ppm (15 mg/m <sup>3</sup> ) TWAACGIH TLV: 1 ppm TWA <a href="#">[3]</a> <a href="#">[5]</a>
LD50 (Oral, Rat)	Data not available	891 mg/kg
LD50 (Dermal, Rabbit)	Data not available	1121 mg/kg
LC50 (Inhalation, Rat)	Data not available	17.1 mg/L (4 hours)

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

## Operational Plan: Step-by-Step Handling Protocol

All handling of **6-Chloroimidazo[1,2-a]pyridine** must be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure.

### Preparation and Engineering Controls

- Ventilation: Ensure the chemical fume hood is functioning correctly with adequate airflow.
- Work Surface: Cover the work surface with disposable absorbent bench paper.
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.
- Spill Kit: Have a spill kit containing appropriate absorbent materials (e.g., vermiculite, sand) and waste disposal bags readily available.

### Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory.

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- Skin Protection:
  - Gloves: Double gloving with chemically resistant gloves (e.g., nitrile or butyl rubber) is required. Inspect gloves for any signs of degradation or puncture before use and change them immediately if contaminated.
  - Lab Coat: A flame-retardant lab coat, fully buttoned, is the minimum requirement. For procedures with a higher risk of exposure, a disposable chemical-resistant suit is recommended.
- Footwear: Closed-toe shoes are mandatory in the laboratory.

### Handling the Compound

- Weighing: When weighing the solid compound, perform the task within the fume hood to prevent inhalation of airborne particulates. Use a dedicated spatula and weighing vessel.
- Solutions: Handle all solutions containing **6-Chloroimidazo[1,2-a]pyridine** with the same level of precaution as the solid material.
- Avoid Inhalation: Do not breathe dust or vapors.

## Post-Handling and Cleanup

- Decontamination: Clean all non-disposable equipment thoroughly with an appropriate solvent within the fume hood.
- Work Surface Cleanup: Wipe down the work surface of the fume hood.
- Waste Disposal: Dispose of all contaminated waste, including bench paper, gloves, and disposable labware, as described in the disposal plan below.
- PPE Removal: Carefully remove PPE, avoiding cross-contamination.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

## Disposal Plan

The proper disposal of **6-Chloroimidazo[1,2-a]pyridine** and any associated contaminated materials is critical to prevent environmental contamination and accidental exposure. This compound should be treated as hazardous waste.

## Waste Identification and Segregation

- Hazardous Waste: All **6-Chloroimidazo[1,2-a]pyridine** waste, including unused product, reaction byproducts, and contaminated materials (e.g., gloves, wipes, pipette tips, and chromatography materials), must be treated as hazardous waste.
- Halogenated Waste: This compound is a halogenated organic waste due to the presence of chlorine. It is crucial to segregate halogenated waste from non-halogenated waste streams to facilitate proper disposal by specialized waste management services.

## Waste Collection and Storage

- Containers: Use a designated, compatible, and properly sealed hazardous waste container. The container should be clearly labeled "Halogenated Organic Waste" and list "**6-Chloroimidazo[1,2-a]pyridine**" as a component.
- Storage: Store the waste container in a designated, well-ventilated, and cool area, away from incompatible materials such as strong oxidizing agents.

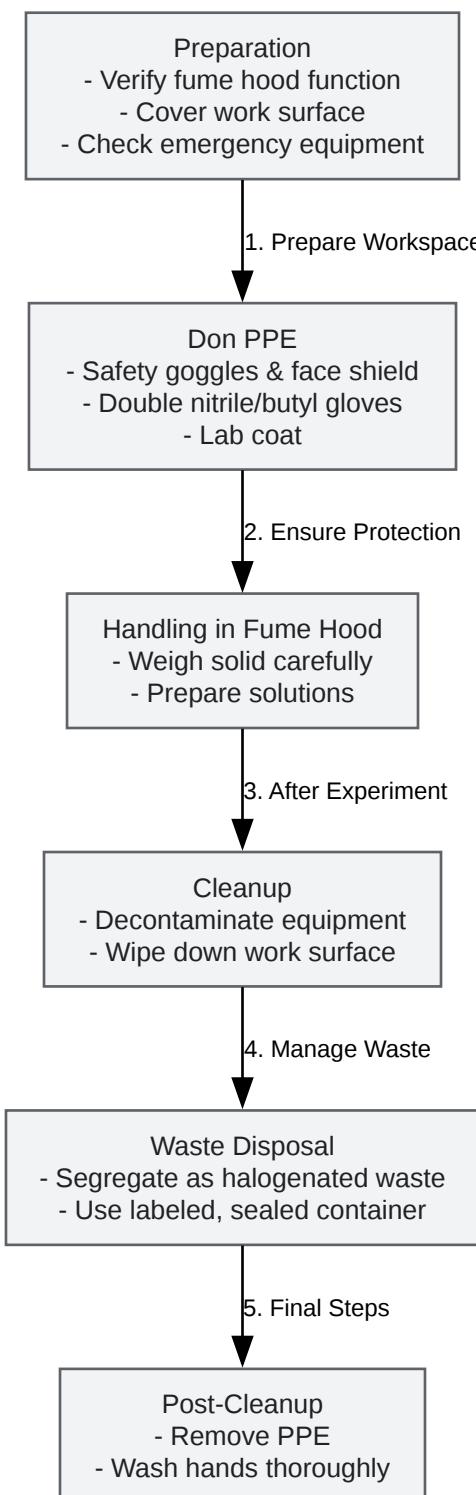
## Disposal of Empty Containers

- Triple-Rinsing: An empty container that held **6-Chloroimidazo[1,2-a]pyridine** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- Rinsate Collection: The rinsate from the triple-rinse procedure must be collected and disposed of as halogenated organic hazardous waste.
- Final Disposal: After triple-rinsing and air-drying, and with all labels defaced or removed, the container may be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policies.

## Spill Response

- Small Spills: For small spills within a fume hood, use an inert absorbent material to contain the spill. Place the contaminated absorbent into a sealed container for disposal as hazardous waste.
- Large Spills: In the event of a large spill, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.

## Visual Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **6-Chloroimidazo[1,2-a]pyridine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Exposure Data - Some chemicals that cause tumours of the urinary tract in rodents - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. 6-Chloroimidazo(1,2-a)pyridine | C7H5ClN2 | CID 2764328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Pyridine - IDLH | NIOSH | CDC [cdc.gov]
- 4. kishida.co.jp [kishida.co.jp]
- 5. PYRIDINE | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Chloroimidazo[1,2-a]pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b040424#personal-protective-equipment-for-handling-6-chloroimidazo-1-2-a-pyridine>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)